Safety data sheet (SDS) for 1-Butene, 3,4-dimethoxy-

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-Butene, 3,4-dimethoxy-*
CAS No.:	*62102-54-9*
Cat. No.:	*B14539507*

Get Quote

Technical Safety Guide: 1-Butene, 3,4-dimethoxy-

Document Control:

- Subject: **1-Butene, 3,4-dimethoxy-** (CAS: 62102-54-9)[1]
- Classification: Functionalized Allylic Ether
- Context: Advanced Organic Synthesis & Medicinal Chemistry

Part 1: Chemical Identity & Molecular Architecture

The Structural Hazard Profile

To understand the safety profile of **1-Butene, 3,4-dimethoxy-**, we must look beyond the label and analyze its molecular skeleton. This compound is not merely a solvent; it is a bifunctional allylic ether.

© 2026 BenchChem. All rights reserved.

- IUPAC Name: 3,4-dimethoxybut-1-ene[1]
- CAS Number: 62102-54-9[1]
- Molecular Formula:
- Molecular Weight: 116.16 g/mol [1]

The "Silent" Threat: Allylic C-H Abstraction The critical safety feature of this molecule is the tertiary carbon at position 3. It is bonded to:

- A vinyl group (

)
- An ether oxygen (

)
- An allylic hydrogen[2][3]

This specific arrangement lowers the bond dissociation energy (BDE) of the C-H bond, making it highly susceptible to radical abstraction by atmospheric oxygen. This initiates the peroxidation cycle, transforming a stable liquid into a shock-sensitive explosive hazard over time.

Physicochemical Properties (Predicted & Analogous)

As experimental data for this specific isomer is rare in public literature, the following values are derived from Structure-Activity Relationships (SAR) using close analogs like 1,2-dimethoxyethane (DME) and allyl ethyl ether.

© 2026 BenchChem. All rights reserved.

Property	Value (Est.)	Scientific Rationale
Physical State	Clear Liquid	Low MW organic ether.
Boiling Point	115°C - 125°C	Higher than DME (85°C) due to increased carbon count (+2C).
Flash Point	25°C - 35°C	Class IC Flammable Liquid (Predicted).
Density	~0.92 g/mL	Typical for oxygenated aliphatic hydrocarbons.
Solubility	Moderate	Ether linkages provide H-bond acceptance; likely miscible with organic solvents, partially soluble in water.

Part 2: The Hazard Matrix

Peroxide Formation (The Critical Control Point)

This compound is a Class B Peroxide Former (Hazard on Concentration).

- Mechanism: Auto-oxidation occurs upon exposure to air and light.
- Risk: Distillation or evaporation concentrates peroxides in the residue, leading to potential detonation.
- Trigger: The rate of formation accelerates in the presence of rust (Fe), light, or heat.

Toxicology & Reactivity

- Inhalation: Vapors are likely narcotic (CNS depression) and irritating to the respiratory tract.
- Skin/Eye: Defatting agent (solvent action). Direct contact causes irritation.
- Reactivity: Incompatible with strong oxidizers and Lewis acids. Can polymerize if heated with radical initiators, though less likely than simple acrylates.

© 2026 BenchChem. All rights reserved.

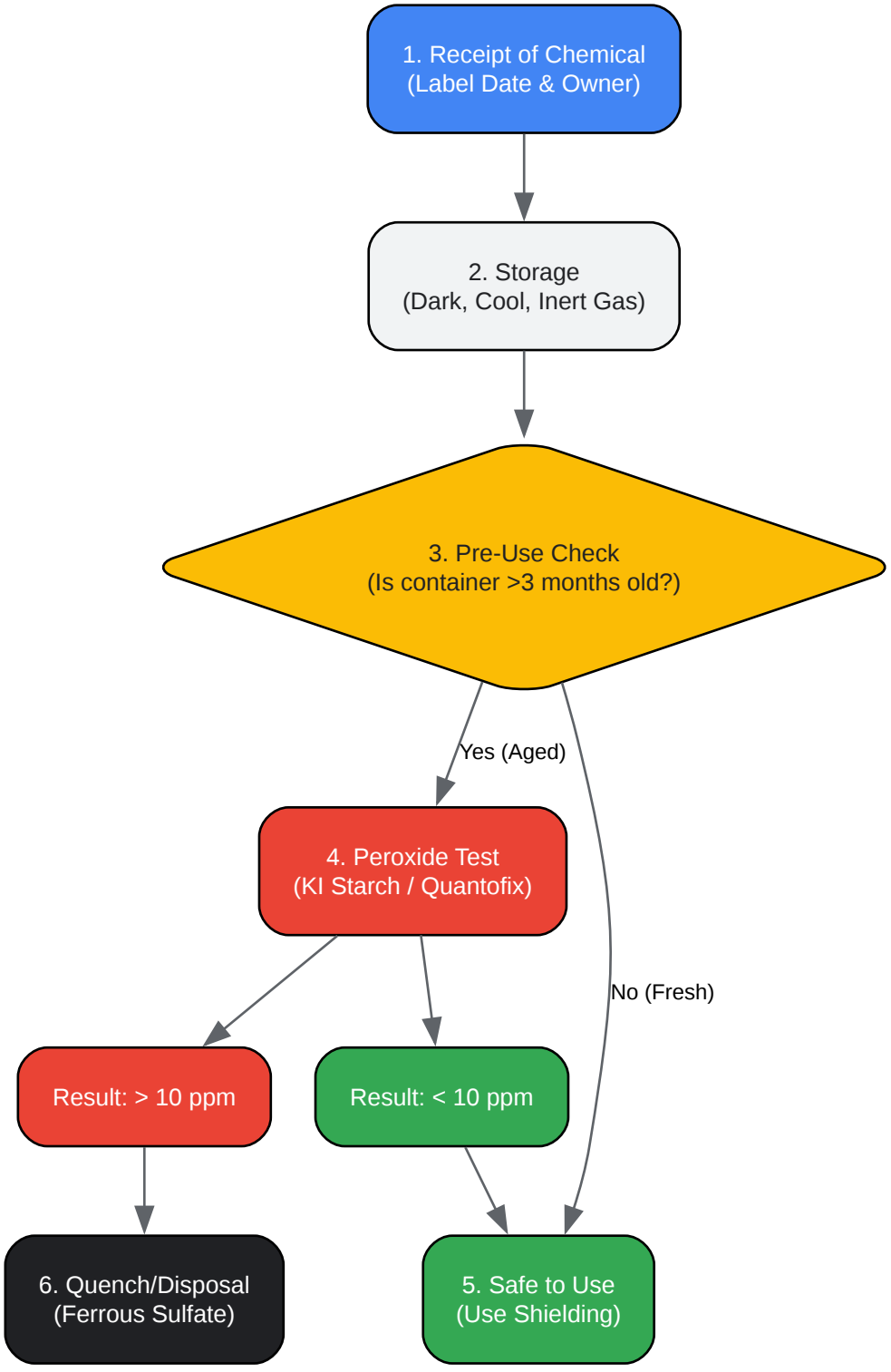
Part 3: Operational Handling & Storage Protocol

This section outlines a self-validating workflow. Do not rely on "expiration dates" alone; rely on empirical testing.

The "Receipt-to-Disposal" Workflow

Every bottle must be tracked. A "First-In, First-Out" (FIFO) inventory system is mandatory.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Decision logic for handling peroxide-forming ethers. Note the critical "Test" gate for aged containers.

© 2026 BenchChem. All rights reserved.

Peroxide Detection Protocol (The KI Method)

Standard: ASTM E299-17

- Reagent: Freshly prepared 10% Potassium Iodide (KI) in water.
- Test: Add 1 mL of **1-Butene, 3,4-dimethoxy-** to 1 mL of KI solution. Shake.
- Validation:
  - Colorless: Safe (< 10 ppm).
  - Yellow: Caution (> 10 ppm). Do not distill.
  - Brown/Precipitate:DANGER (> 100 ppm).[4] Do not move container. Contact EHS immediately.

Quenching Peroxides

If peroxides are detected (10-100 ppm), they must be reduced before disposal.

- Agent: Acidified Ferrous Sulfate (

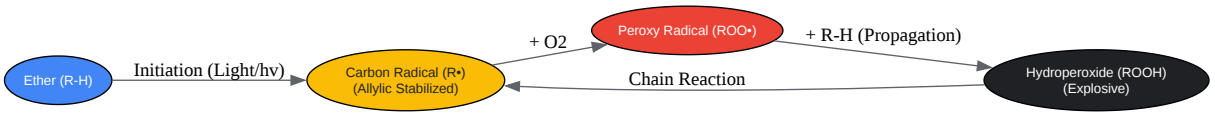
).
- Reaction:
- Procedure: Shake the ether with 20% volume of ferrous sulfate solution. Retest with KI to confirm neutralization.

Part 4: Emergency Response & Mechanism

The Mechanism of Peroxide Formation

Understanding the chemical pathway allows researchers to predict risks in similar substrates.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: The auto-oxidation cycle. Note that the process is autocatalytic; once ROOH forms, it accelerates further degradation.

Fire Fighting Measures

- Class: Flammable Liquid (Category 2/3).[4][5]
- Extinguishing Media: Alcohol-resistant foam or Dry Chemical (

).[5]
- Water Warning: Do NOT use a solid water stream.[5] Since the density is < 1.0, the ether may float on water and spread the fire. Use water mist only to cool containers.

Spill Management

- Evacuate: Remove ignition sources.
- PPE: Butyl rubber gloves (Nitrile provides only splash protection for ethers).
- Absorb: Use vermiculite or activated charcoal.
- Disposal: Incineration in a licensed chemical waste facility.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 5362882, Trans-1,4-dimethoxy-2-butene (Isomer Analog). Retrieved from [Link]
- Stanford University Environmental Health & Safety.General Safety Guidelines for Peroxide-Forming Chemicals. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Buy 1-Butene, 3,4-dimethoxy- | 62102-54-9 [smolecule.com]
- 2. ehs.tcu.edu [ehs.tcu.edu]
- 3. Peroxide-Forming Chemicals | Division of Research Safety | Illinois [drs.illinois.edu]
- 4. 3,3-Dimethyl-1-butene | C6H12 | CID 11210 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. dept.harpercollege.edu [dept.harpercollege.edu]
- To cite this document: BenchChem. [Safety data sheet (SDS) for 1-Butene, 3,4-dimethoxy-]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14539507/docs#safety-data-sheet-sds-for-1-butene-3-4-dimethoxy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.